

A Comprehensive Technical Guide to the Thermochemical Profile of 2,3-Dibromosuccinic Acid

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Compound of Interest

Compound Name: 2,3-Dibromosuccinic acid

Cat. No.: B1298867

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermochemical and physicochemical properties of **2,3-dibromosuccinic acid**. While specific experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity are not readily available in the current body of scientific literature, this document consolidates available physical data, outlines relevant experimental protocols for its synthesis, and explores its application in biochemical research.

Physicochemical and Thermochemical Data

Quantitative data for **2,3-dibromosuccinic acid** is summarized below. It is important to note the absence of experimentally determined thermochemical values in publicly accessible databases. The data presented primarily consists of physical properties.

Table 1: Physicochemical Properties of **2,3-Dibromosuccinic Acid** Stereoisomers

Property	meso-2,3-Dibromosuccinic Acid	(±)-2,3-Dibromosuccinic Acid (racemic)
Molecular Formula	C ₄ H ₄ Br ₂ O ₄	C ₄ H ₄ Br ₂ O ₄
Molecular Weight	275.88 g/mol [1]	275.88 g/mol [2]
Melting Point	288-290 °C (decomposes)[3]	167 °C[2]
Water Solubility	20 g/L (at 17 °C)[4]	Very soluble[2]
Appearance	White to pale yellow-beige powder[3]	Crystals[2]

Note: Specific thermochemical data, including standard enthalpy of formation (ΔH_f°), standard molar entropy (S°), and heat capacity (C_p), for **2,3-dibromosuccinic acid** are not well-documented in the reviewed literature. The determination of these values would require dedicated calorimetric studies.

Experimental Protocols

Detailed experimental methodologies are crucial for the synthesis and analysis of **2,3-dibromosuccinic acid**. Below are protocols for its synthesis and a general method for determining thermochemical data.

Synthesis of meso-2,3-Dibromosuccinic Acid via Bromination of Fumaric Acid

The synthesis of the meso isomer of **2,3-dibromosuccinic acid** is achieved through the electrophilic addition of bromine to fumaric acid. This reaction is stereospecific, with the anti-addition of bromine to the trans-alkene (fumaric acid) yielding the meso product.

Materials:

- Fumaric acid
- Liquid bromine
- Deionized water

- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Ice bath
- Büchner funnel and filter flask
- 2 N Hydrochloric acid (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, a suspension of fumaric acid in water is heated to boiling with stirring.[5]
- Liquid bromine is added dropwise to the boiling suspension. The rate of addition is controlled to allow for the dissipation of the bromine color after each drop, indicating its consumption in the reaction.[5] A slight excess of bromine should be present at the end of the addition.[5]
- After the addition is complete, the reaction mixture is cooled to room temperature and then further cooled in an ice bath to induce crystallization of the product.[5]
- The crude product is collected by vacuum filtration using a Büchner funnel and washed with cold water to remove unreacted bromine and hydrobromic acid.[6]
- The crude product can be purified by recrystallization from 2 N hydrochloric acid to yield colorless crystals of meso-**2,3-dibromosuccinic acid**. [5] Using boiling water for recrystallization should be avoided as it can lead to the elimination of HBr.[5]

General Protocol for a Calorimetric Determination of Enthalpy of Reaction

While specific calorimetric data for **2,3-dibromosuccinic acid** is not available, the following general protocol outlines how the enthalpy of a reaction, such as its dissolution or combustion, could be determined.

Materials and Equipment:

- A precise calorimeter (e.g., a bomb calorimeter for combustion or a solution calorimeter for dissolution)
- A sensitive thermometer or temperature probe
- A known mass of **2,3-dibromosuccinic acid**
- A known volume of solvent (e.g., water for dissolution) or a combustible sample holder
- An ignition source (for bomb calorimetry)

Procedure (Conceptual for Enthalpy of Dissolution):

- A known mass of the solvent is placed in the calorimeter, and the system is allowed to reach thermal equilibrium. The initial temperature (T_{initial}) is recorded.
- A precisely weighed sample of **2,3-dibromosuccinic acid** is added to the solvent.
- The mixture is stirred to ensure complete dissolution, and the temperature change is monitored until a stable final temperature (T_{final}) is reached.
- The heat absorbed or released by the solution (q_{solution}) is calculated using the formula:
$$q_{\text{solution}} = m \times c \times \Delta T$$
where m is the total mass of the solution, c is the specific heat capacity of the solution, and ΔT is the temperature change ($T_{\text{final}} - T_{\text{initial}}$).
- The enthalpy change of the reaction (ΔH) is then determined by the relation $\Delta H = -q_{\text{solution}} / n$, where n is the number of moles of the dissolved substance.

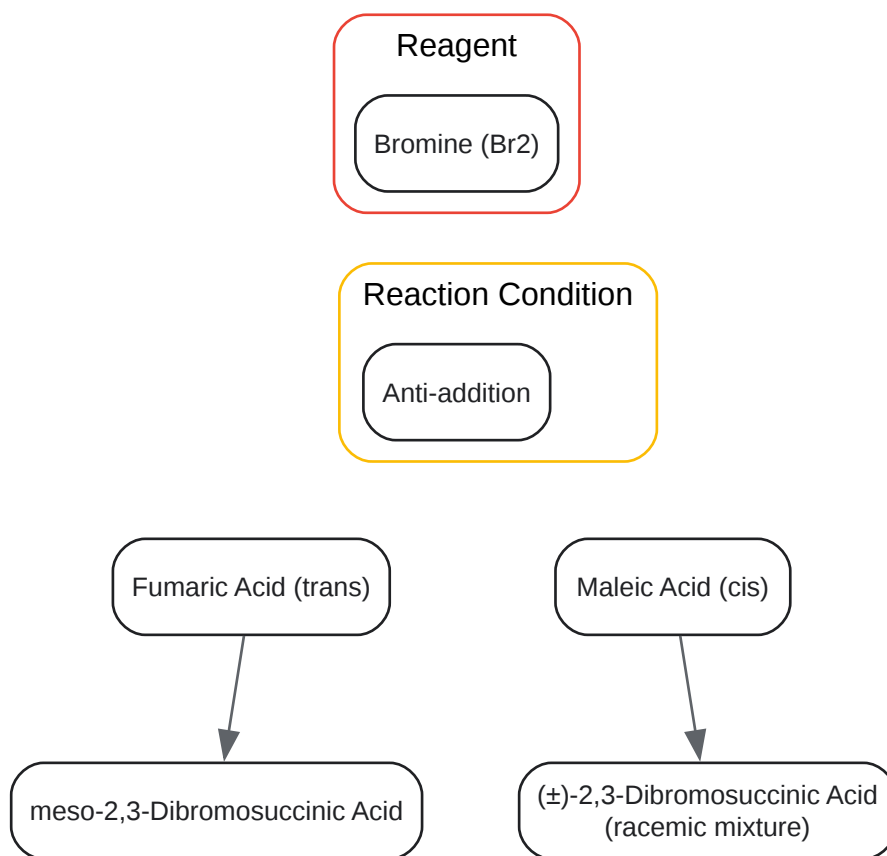
Visualizations: Reaction Pathways and Logical Relationships

Diagrams created using the DOT language provide clear visualizations of the chemical transformations and applications of **2,3-dibromosuccinic acid**.

Synthesis of 2,3-Dibromosuccinic Acid Stereoisomers

The stereochemical outcome of the bromination reaction is dependent on the stereochemistry of the starting alkene.

Synthesis of 2,3-Dibromosuccinic Acid Stereoisomers

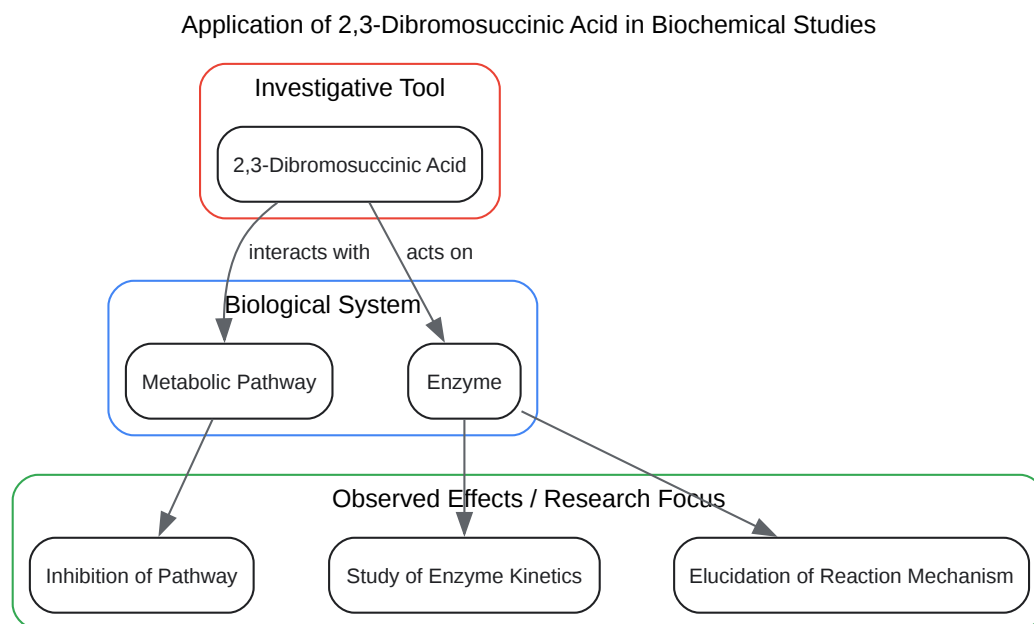


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Caption: Stereospecific synthesis of **2,3-dibromosuccinic acid** isomers.

Role in Biochemical Research

2,3-Dibromosuccinic acid is utilized in biochemical studies to probe and understand metabolic pathways and enzyme function.[7][8]



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Caption: Investigating metabolic processes with **2,3-dibromosuccinic acid**.

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References

- 1. 2,3-Dibromosuccinic acid, meso- | C₄H₄Br₂O₄ | CID 641611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-Dibromosuccinic Acid [drugfuture.com]
- 3. meso-2,3-Dibromosuccinic acid | 608-36-6 [chemicalbook.com]
- 4. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 5. Making sure you're not a bot! [oc-praktikum.de]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. 2,3-Dibromosuccinic acid | 608-36-6 | Benchchem [benchchem.com]
- 8. chemimpex.com [chemimpex.com]
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